

Stat6-IN-4: A Technical Guide to a Chemical Probe for STAT6

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Compound of Interest

Compound Name: Stat6-IN-4

Cat. No.: B15613235

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Introduction

Signal Transducer and Activator of Transcription 6 (STAT6) is a key transcription factor in the signaling pathways of interleukin-4 (IL-4) and interleukin-13 (IL-13), cytokines pivotal to the development of T-helper type 2 (Th2) cell-mediated immune responses. Dysregulation of the STAT6 pathway is implicated in a variety of allergic and inflammatory diseases, including asthma, atopic dermatitis, and certain types of cancer. The development of selective chemical probes for STAT6 is crucial for elucidating its precise roles in pathophysiology and for the validation of STAT6 as a therapeutic target.

This technical guide provides an in-depth overview of **Stat6-IN-4**, a chemical probe designed to inhibit STAT6 activity. While specific primary literature detailing a compound explicitly named "**Stat6-IN-4**" is not readily available, this document focuses on a well-characterized peptidomimetic inhibitor that targets the Src Homology 2 (SH2) domain of STAT6, representing a key class of STAT6 chemical probes. **Stat6-IN-4** is a STAT6 inhibitor with a reported half-maximal inhibitory concentration (IC₅₀) of 0.34 μ M^{[1][2]}. This guide will detail its mechanism of action, biochemical and cellular activity, and provide relevant experimental protocols to facilitate its use in research.

Mechanism of Action

Stat6-IN-4 functions as an inhibitor of the STAT6 signaling pathway. Upon activation by IL-4 or IL-13, the intracellular domains of their receptors are phosphorylated, creating docking sites for the SH2 domain of STAT6. Once recruited to the receptor, STAT6 is itself phosphorylated by Janus kinases (JAKs), leading to its dimerization, nuclear translocation, and subsequent regulation of target gene expression.

Stat6-IN-4 is designed to competitively bind to the SH2 domain of STAT6, thereby preventing its recruitment to the phosphorylated receptor complex. This blockade of the initial step in STAT6 activation effectively inhibits its downstream signaling functions.

Quantitative Data Summary

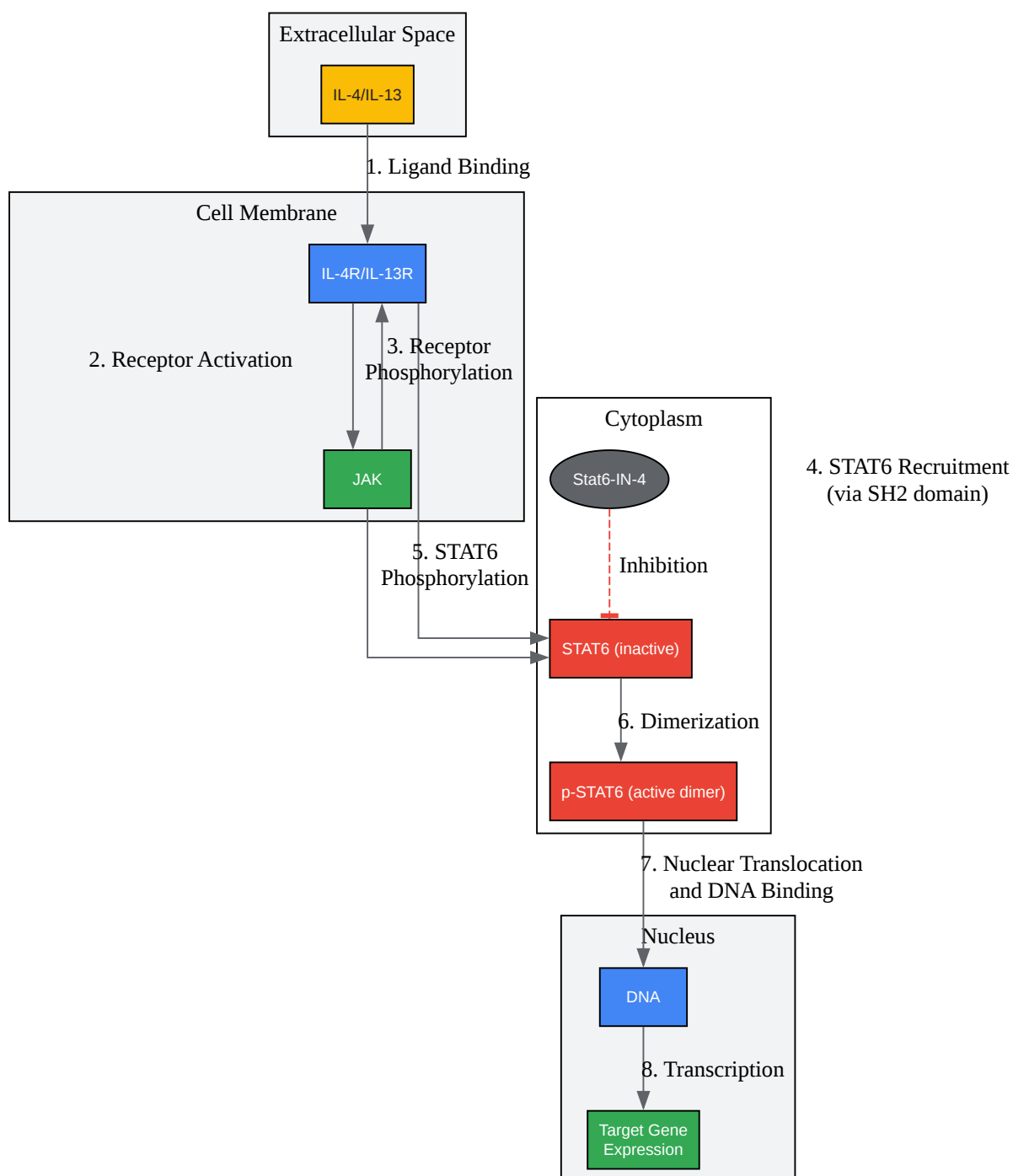
The following table summarizes the key quantitative data for **Stat6-IN-4**.

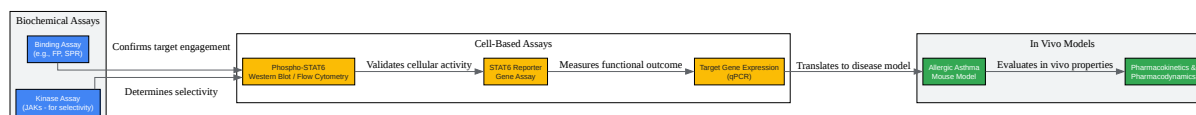
Parameter	Value	Description
IC50	0.34 μ M	The half-maximal inhibitory concentration of Stat6-IN-4 against STAT6.

Note: Further quantitative data on selectivity and in vivo efficacy are not available in the public domain.

Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the experimental approach to characterizing STAT6 inhibitors, the following diagrams are provided in the DOT language for Graphviz.





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Email: info@benchchem.com